

A Technical Guide to TAK-994: A Selective Orexin 2 Receptor Agonist

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Compound of Interest

Compound Name: Tak-925

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Abstract

Narcolepsy Type 1 (NT1) is a chronic neurological disorder characterized by the profound loss of orexin-producing neurons, leading to excessive daytime sleepiness (EDS) and cataplexy.[1][2] The orexin system, comprising orexin-A and orexin-B peptides and their cognate G-protein coupled receptors, orexin 1 receptor (OX1R) and orexin 2 receptor (OX2R), is a critical regulator of wakefulness.[2][3] Genetic studies, particularly in knockout mice, have demonstrated that OX2R plays a more dominant role in sleep/wake regulation than OX1R.[1][4][5] This has positioned OX2R as a key therapeutic target for NT1. TAK-994 is a novel, orally available, and selective OX2R agonist that was developed to address the underlying orexin deficiency in NT1.[1][6] Despite demonstrating impressive efficacy in clinical trials, its development was halted due to liver toxicity concerns.[6][7][8][9] This guide provides a detailed technical overview of the preclinical and clinical pharmacology of TAK-994, its mechanism of action, and the experimental protocols used in its evaluation.

Pharmacological Profile of TAK-994

TAK-994 was designed as a potent and selective agonist for the human OX2R. Its pharmacological activity has been characterized through a series of in vitro and in vivo studies.

The selectivity and potency of TAK-994 were primarily assessed using calcium mobilization assays in Chinese hamster ovary (CHO) cells stably expressing either human OX1R or OX2R.

[\[10\]](#)

Table 1: In Vitro Receptor Binding and Functional Potency of TAK-994

Parameter	Receptor	Value	Assay Type
EC ₅₀	human OX2R	19 nM	Calcium Mobilization [1] [10]

| Selectivity | OX2R vs. OX1R | >700-fold | Calcium Mobilization[\[1\]](#)[\[10\]](#)[\[11\]](#) |

The wake-promoting effects of TAK-994 were evaluated in various animal models, including wild-type mice and orexin-deficient mouse models of narcolepsy (e.g., orexin/ataxin-3 mice).[\[1\]](#)
[\[11\]](#)

Table 2: In Vivo Efficacy of TAK-994

Animal Model	Administration	Key Findings
Normal Mice	Oral	Significantly promoted wakefulness. [1]
OX2R KO Mice	Oral	No wake-promoting effects observed, confirming OX2R selectivity. [1]
Orexin/ataxin-3 Mice	Single Oral Dose	Ameliorated fragmentation of wakefulness and suppressed cataplexy-like episodes. [1] [11]
Orexin/ataxin-3 Mice	Chronic Dosing (14 days)	Maintained wake-promoting effects without signs of tachyphylaxis or sleep rebound. [1] [11]

| Cynomolgus Monkeys| Oral (10 mg/kg) | Significantly increased wakefulness time during the normal sleep phase.[\[12\]](#) |

A Phase 2, randomized, double-blind, placebo-controlled study (NCT04096560) evaluated TAK-994 in patients with NT1.[7][13] The trial was terminated early due to hepatotoxicity, but the efficacy data were significant.[7][8][9]

Table 3: Key Efficacy Results from Phase 2 Clinical Trial in NT1 Patients (at Week 8)

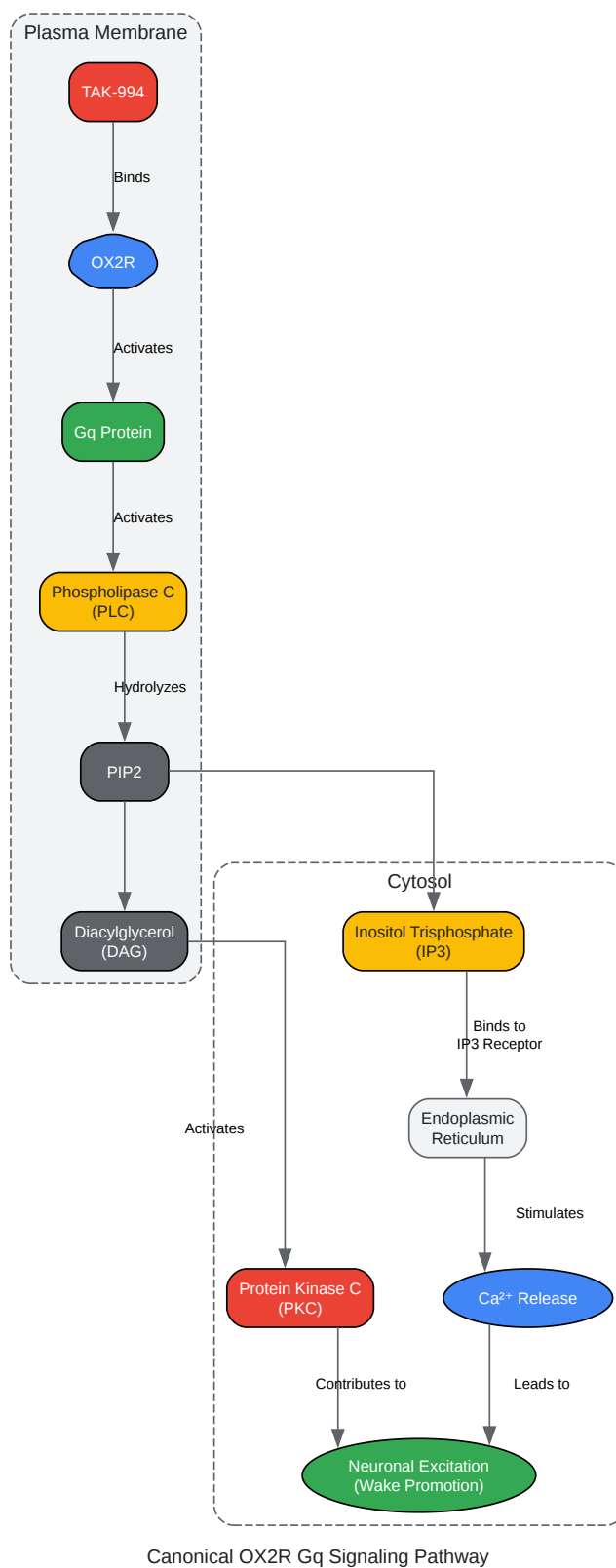
Treatment Group (Twice Daily)	Change from Baseline in Mean Sleep Latency (MWT)	Placebo-Adjusted Improvement
Placebo	-2.5 minutes	N/A
TAK-994 (30 mg)	+23.9 minutes	+26.4 minutes[7][14]
TAK-994 (90 mg)	+27.4 minutes	+29.9 minutes[7][14]
TAK-994 (180 mg)	+32.6 minutes	+35.0 minutes[7][14]

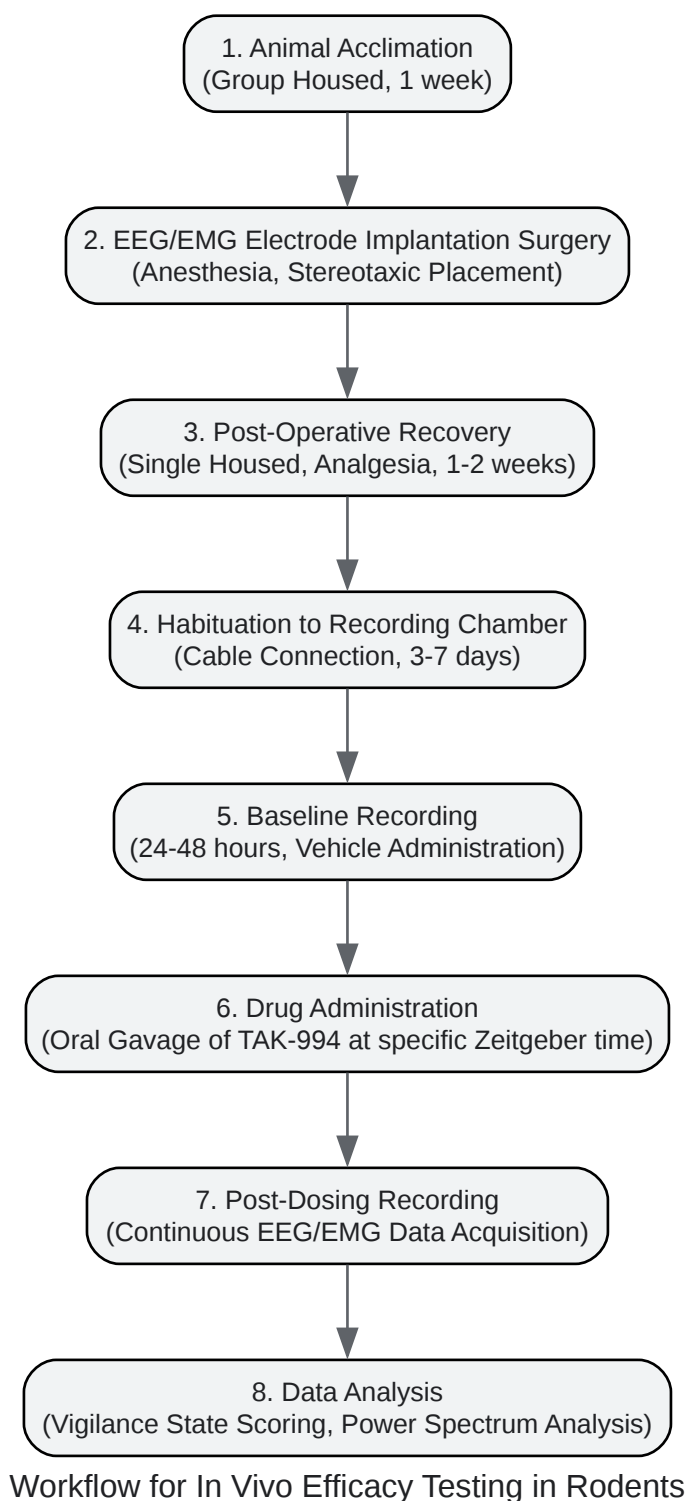
MWT: Maintenance of Wakefulness Test. All comparisons to placebo were statistically significant ($p < 0.001$).[14]

Mechanism of Action and Signaling Pathways

Orexin receptors are G-protein coupled receptors (GPCRs) that activate multiple intracellular signaling cascades.[3] OX2R primarily couples to Gq proteins, but can also engage Gi and Gs pathways.[3][15][16][17]

The primary mechanism for orexin-mediated neuronal excitation is through the Gq pathway.[3][16][17] Activation of OX2R by an agonist like TAK-994 initiates a cascade leading to increased intracellular calcium and neuronal depolarization.





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